Structure-activity relationship (SAR) of methoxypropyl piperidines

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Compound of Interest

Compound Name:	*2-(3-Methoxypropyl)piperidine*
CAS No.:	*915922-77-9*
Cat. No.:	*B1622156*

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Title: Technical Guide: Structure-Activity Relationship (SAR) and Synthetic Pathways of 4-(Methoxymethyl)-4-Anilidopiperidines

Executive Summary

This technical guide provides an in-depth analysis of methoxypropyl piperidines, specifically focusing on the 4-(methoxymethyl)-4-anilidopiperidine class (e.g., Sufentanil, Alfentanil). These compounds represent a critical evolution from the parent fentanyl scaffold. The introduction of an ether moiety at the piperidine 4-position fundamentally alters physicochemical properties—specifically pKa and lipophilicity—creating a "pharmacokinetic paradox" where lower lipid solubility correlates with faster blood-brain barrier (BBB) penetration due to an increased non-ionized fraction at physiological pH. This guide details the synthetic architecture, SAR logic, and metabolic fate of these high-potency opioids.

The Pharmacophore: Structural Significance

The core scaffold is the 4-anilidopiperidine.[1] The defining feature of this specific subclass is the substitution at the 4-position of the piperidine ring with a methoxymethyl group (often confused with methoxypropyl in colloquial nomenclature due to the propionamide chain).

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The "Alfentanil Paradox" (pKa Modulation)

Unlike fentanyl (pKa ~8.4), which is highly ionized (>90%) at physiological pH (7.4), the electron-withdrawing inductive effect of the ether oxygen in the 4-methoxymethyl group lowers the pKa of the piperidine nitrogen.

- Alfentanil pKa: ~6.5
- Result: At pH 7.4, ~90% of alfentanil exists in the non-ionized (lipid-soluble) form.
- Clinical Impact: Despite having a lower partition coefficient (logP) than fentanyl, alfentanil crosses the BBB faster because the concentration of the diffusible species is significantly higher.

Table 1: Physicochemical Comparison of Key Piperidine Opioids

Compound	4-Position Substituent	N-Substituent (Side Chain)	pKa	% Non-ionized (pH 7.4)	Relative Potency (Morphine=1)
Fentanyl	-H	Phenethyl	8.4	< 9%	100x
Sufentanil	$-CH_2OCH_3$	Thienylethyl	8.0	~20%	500-1000x
Alfentanil	$-CH_2OCH_3$	Tetrazolinone-ethyl	6.5	~90%	10-20x
Remifentanil	$-COOCH_3$	Ester-containing	7.1	~65%	100-200x

Synthetic Strategies

The synthesis of 4-(methoxymethyl)-4-anilidopiperidines requires a divergence from the standard fentanyl "one-pot" reductive amination. The 4-substituent must be introduced early, typically via a Strecker synthesis variation.

Validated Protocol: The Nitrile Route

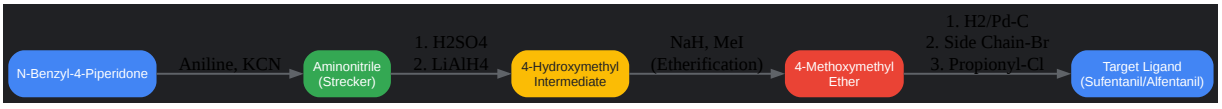
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This protocol describes the construction of the quaternary center at the piperidine 4-position.

Step-by-Step Methodology:

- Condensation: React N-benzyl-4-piperidone with aniline and potassium cyanide (KCN) in acetic acid to form the aminonitrile intermediate.
  - Control: Maintain temperature <40°C to prevent polymerization.
- Hydrolysis: Treat the aminonitrile with concentrated sulfuric acid (H_2SO_4) to convert the nitrile to the amide.
- Methylation (The Critical Step): The amide is hydrolyzed to the carboxylic acid, then reduced ($LiAlH_4$) to the alcohol. The alcohol is then methylated using Sodium Hydride (NaH) and Methyl Iodide (MeI) in THF to install the methoxymethyl ether.
- Deprotection: Catalytic hydrogenation (Pd/C, H_2) removes the N-benzyl protecting group.
- N-Alkylation: The secondary amine is alkylated with the specific side chain halide (e.g., 2-(4-ethyl-5-oxo-tetrazol-1-yl)ethyl bromide for Alfentanil).
- Acylation: Finally, react with propionyl chloride to form the anilide.

Synthetic Workflow Diagram



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Caption: Figure 1. Synthetic pathway for generating the 4-methoxymethyl piperidine core via Strecker intermediate.

Structure-Activity Relationship (SAR) Deep Dive

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The SAR of this class is defined by three vectors: the Piperidine Nitrogen (N1), the Aniline Nitrogen, and the 4-Position Carbon.

The N-Substituent (Side Chain)

- Phenethyl (Fentanyl): Optimal for Mu-opioid receptor (MOR) hydrophobic pocket binding.
- Thienylethyl (Sufentanil): The thiophene ring is a bioisostere of the phenyl ring but slightly more lipophilic and electron-rich, increasing potency by ~5-10x over fentanyl.
- Tetrazolinone (Alfentanil): This bulky, polar group drastically reduces lipophilicity (logP ~1.0) and volume of distribution, creating an ultra-short duration of action.

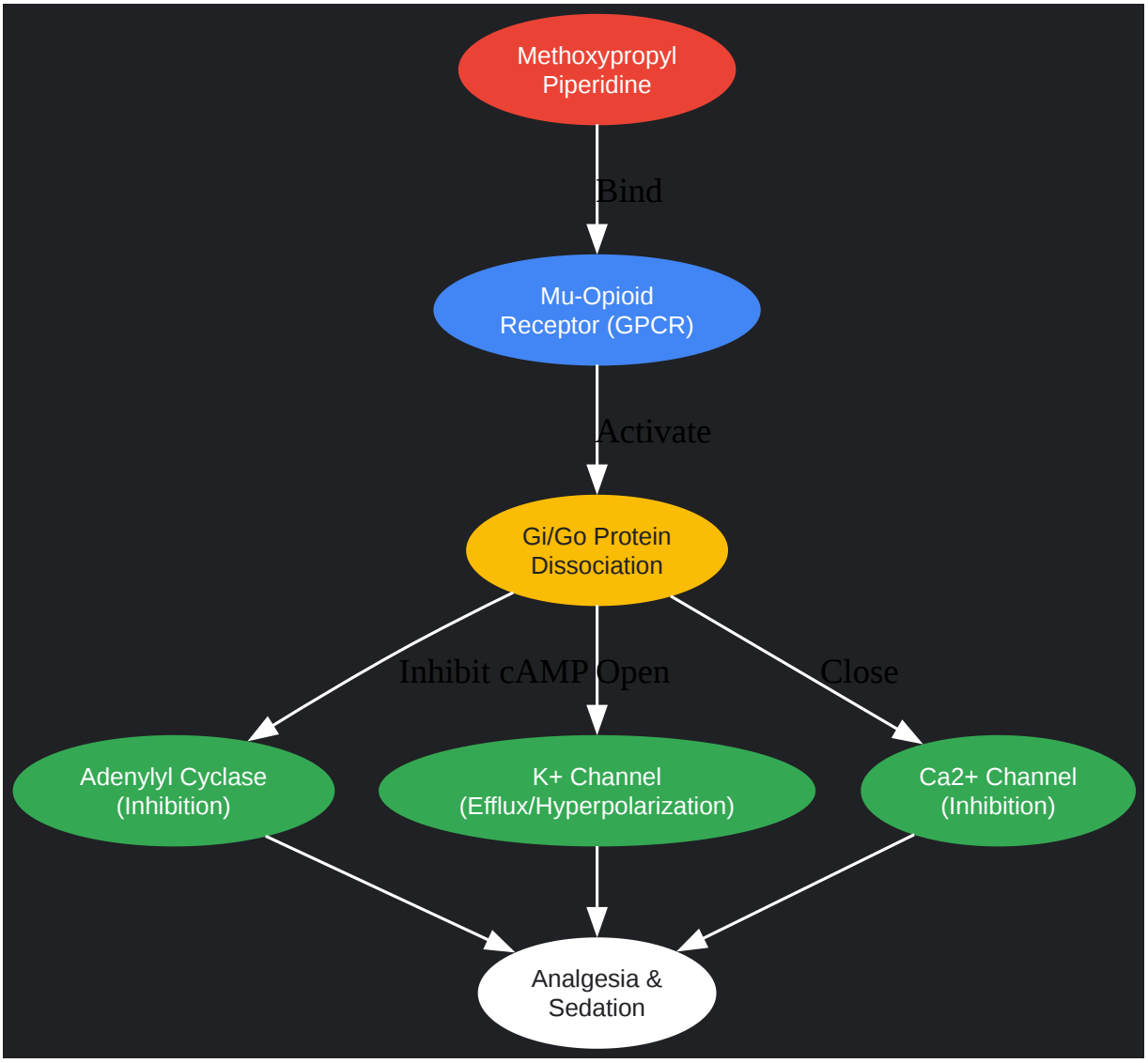
The 4-Position Ether (Methoxymethyl)

- Steric Bulk: The methoxymethyl group locks the piperidine ring into a rigid chair conformation, orienting the phenyl ring equatorially for optimal receptor docking.
- Electronic Effect: As detailed in Section 2.1, the ether oxygen reduces basicity. Removing this oxygen (reverting to a propyl chain) restores high pKa and slows CNS entry.

Receptor Signaling Pathway

Upon binding, these ligands activate the Gi/Go protein cascade.

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Caption: Figure 2. Intracellular signaling cascade following MOR activation by 4-substituted piperidines.

ADME & Metabolic Stability

The metabolic profile is dominated by the liver enzyme CYP3A4.

N-Dealkylation (Major Route)

The primary clearance mechanism is oxidative N-dealkylation at the piperidine nitrogen.

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- Substrate: Alfentanil/Sufentanil.
- Enzyme: CYP3A4 (and CYP3A5).
- Product: Noralfentanil/Norsufentanil (inactive metabolites).
- Implication: Drugs that inhibit CYP3A4 (e.g., ketoconazole, erythromycin) will significantly prolong the half-life of these opioids.

Ether Demethylation (Minor Route)

The methoxy group can undergo O-demethylation, but this is sterically hindered compared to the N-dealkylation.

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